

# Application of FITC-OVA (323-339) in Vaccine Development Research

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## Compound of Interest

Compound Name: *Fitc-ova (323-339)*

Cat. No.: *B12386194*

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## Introduction

**FITC-OVA (323-339)** is a powerful tool in immunological research, particularly in the development of novel vaccines and adjuvants. This peptide, derived from chicken ovalbumin (amino acids 323-339), is conjugated to fluorescein isothiocyanate (FITC), a fluorescent dye. This dual nature allows for both the stimulation of specific T-helper cells and the tracking of the antigen's uptake and presentation by antigen-presenting cells (APCs). Its well-defined MHC class II-restricted epitope makes it an invaluable model antigen for studying immune responses, including T-cell activation, dendritic cell function, and the efficacy of vaccine delivery systems.

## Key Applications

- **Monitoring Antigen Uptake and Presentation:** The fluorescent FITC label enables the visualization and quantification of antigen uptake by APCs, such as dendritic cells (DCs), through techniques like flow cytometry and confocal microscopy.
- **Evaluating T-Cell Activation and Proliferation:** As a specific T-cell epitope, **FITC-OVA (323-339)** is used to stimulate and measure the activation and proliferation of OVA-specific CD4+ T-cells.

- **Screening and Characterization of Adjuvants and Vaccine Delivery Systems:** By incorporating **FITC-OVA (323-339)** into vaccine formulations, researchers can assess the ability of different adjuvants and delivery platforms to enhance antigen presentation and subsequent T-cell responses.
- **In Vivo Imaging and Tracking:** The fluorescent properties of **FITC-OVA (323-339)** allow for the in vivo tracking of antigen distribution and localization to lymphoid organs.

## Quantitative Data Summary

The following tables summarize key quantitative parameters for common experimental protocols using **FITC-OVA (323-339)**, compiled from various research applications.

Table 1: In Vitro Dendritic Cell (DC) Uptake and T-Cell Activation

Parameter	Value	Application
FITC-OVA (323-339) Concentration	1 - 10 µg/mL	DC pulsing for T-cell activation assays
0.2 mg/mL	DC uptake assays (flow cytometry)	
DC Concentration	1 x 10 <sup>5</sup> - 2 x 10 <sup>5</sup> cells/well	T-cell co-culture experiments
T-Cell Concentration	1 x 10 <sup>5</sup> - 2 x 10 <sup>5</sup> cells/well	T-cell co-culture experiments
Incubation Time (DC Uptake)	10 - 45 minutes	Flow cytometry analysis of antigen uptake
Incubation Time (T-Cell Co-culture)	48 - 96 hours	T-cell proliferation and cytokine analysis
CFSE Concentration	1 µM	Labeling of T-cells for proliferation assays

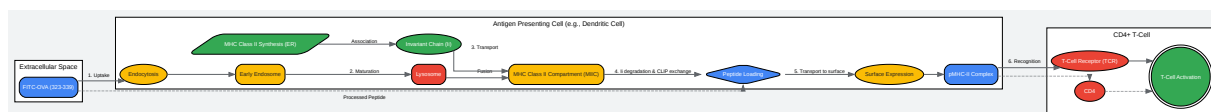
Table 2: In Vivo Mouse Immunization and Analysis

Parameter	Value	Application
Immunization Dose	20 - 100 $\mu$ g/mouse	Subcutaneous or intraperitoneal immunization
Adjuvant	Complete Freund's Adjuvant (CFA)	Emulsified with FITC-OVA (323-339) for immunization
Adoptive Transfer Cell Number	$2.5 \times 10^6$ CD4 <sup>+</sup> T-cells/mouse	Transfer of OVA-specific T-cells for in vivo tracking
In Vivo Analysis Timepoint	Day 4 - 35 post-immunization	Analysis of T-cell expansion and memory response
Challenge Dose (DTH)	12 nmol	Intradermal injection for delayed-type hypersensitivity response

## Signaling Pathways and Experimental Workflows

### MHC Class II Antigen Presentation Pathway

The presentation of exogenous antigens like OVA (323-339) to CD4<sup>+</sup> T-cells is a critical step in initiating an adaptive immune response. The following diagram illustrates the MHC class II antigen presentation pathway.



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Caption: MHC Class II antigen presentation pathway for **FITC-OVA (323-339)**.

## Experimental Workflow: In Vitro T-Cell Proliferation Assay (CFSE)

This workflow outlines the key steps for assessing T-cell proliferation in response to **FITC-OVA (323-339)** using CFSE dye.

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